

# comparing CAY10583 with newly developed BLT2 agonists

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## *Compound of Interest*

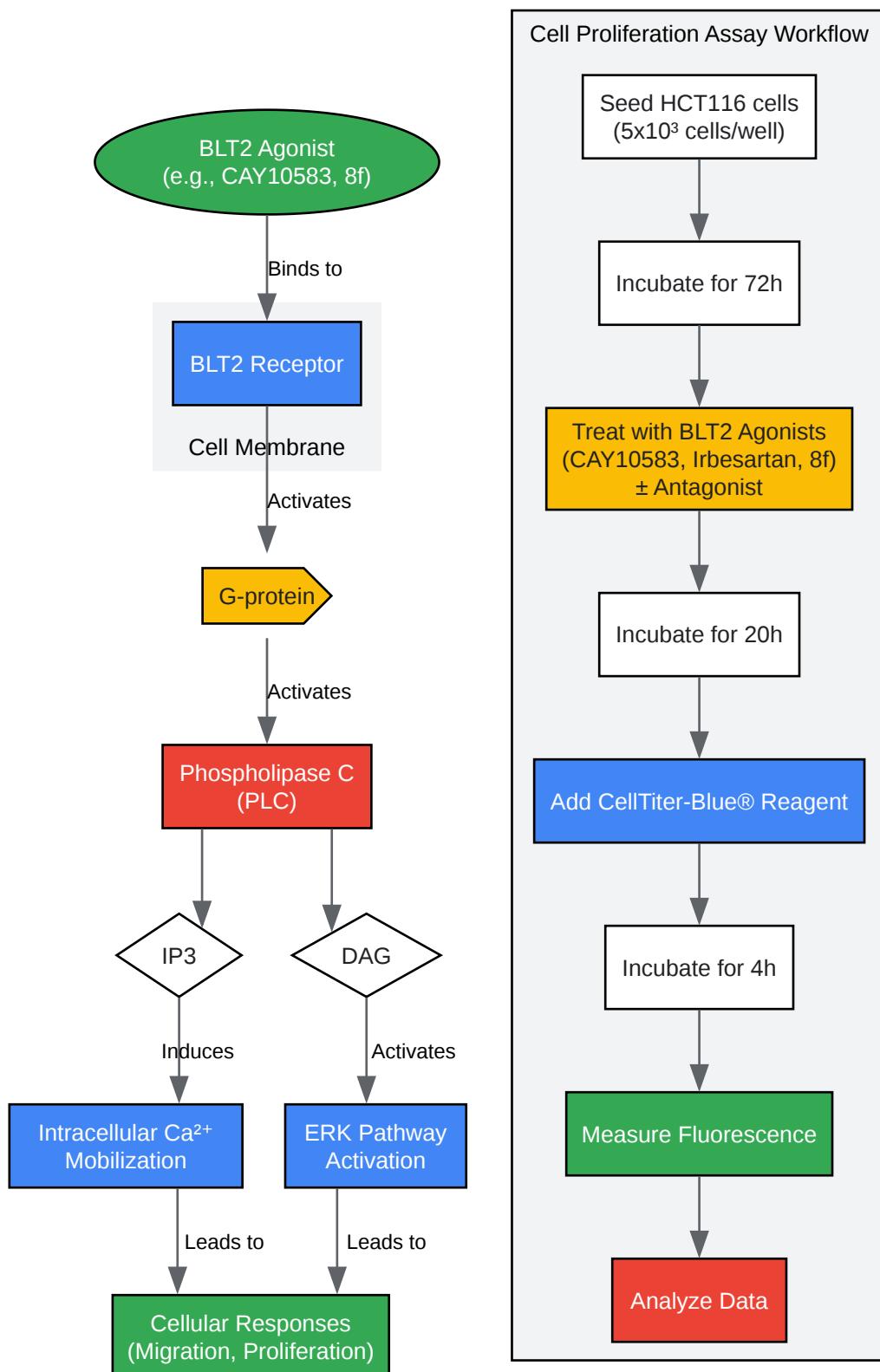
Compound Name: CAY10583

Cat. No.: B606500

[Get Quote](#)

## Mechanism of Action and Signaling Pathway

BLT2 is a low-affinity receptor for leukotriene B4 (LTB4) and other lipid mediators.<sup>[7][8][9]</sup> Upon activation by an agonist, BLT2 couples to G-proteins, initiating intracellular signaling cascades. This can lead to various cellular responses, including calcium mobilization and the activation of the ERK (extracellular signal-regulated kinase) pathway.<sup>[6]</sup> The activation of these pathways is crucial for the therapeutic effects observed, such as enhanced cell migration and proliferation.<sup>[1][10]</sup> Molecular modeling studies suggest that the interaction with specific residues, such as Tyr271 in the sixth transmembrane domain (TM6), is a key trigger for BLT2 activation.<sup>[11][12]</sup>

[Click to download full resolution via product page](#)

**Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. Discovery of Irbesartan Derivatives as BLT2 Agonists by Virtual Screening - PMC [pmc.ncbi.nlm.nih.gov]
- 2. [pubs.acs.org](https://pubs.acs.org) [pubs.acs.org]
- 3. Development and Characterization of a Fluorescent Ligand for Leukotriene B4 Receptor 2 in Cells and Tissues - PubMed [pubmed.ncbi.nlm.nih.gov]
- 4. [medchemexpress.cn](https://medchemexpress.cn) [medchemexpress.cn]
- 5. [medchemexpress.com](https://medchemexpress.com) [medchemexpress.com]
- 6. [caymanchem.com](https://caymanchem.com) [caymanchem.com]
- 7. A Second Leukotriene B4 Receptor, Blt2: A New Therapeutic Target in Inflammation and Immunological Disorders - PMC [pmc.ncbi.nlm.nih.gov]
- 8. Frontiers | Two distinct forms of human BLT2: long-form and short-form BLT2 [frontiersin.org]
- 9. Therapeutic target of leukotriene B4 receptors, BLT1 and BLT2: Insights from basic research - PubMed [pubmed.ncbi.nlm.nih.gov]
- 10. [medkoo.com](https://medkoo.com) [medkoo.com]
- 11. Elucidation of Mechanism for Ligand Efficacy at Leukotriene B4 Receptor 2 (BLT2) - PMC [pmc.ncbi.nlm.nih.gov]
- 12. Elucidation of Mechanism for Ligand Efficacy at Leukotriene B4 Receptor 2 (BLT2) - PubMed [pubmed.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [comparing CAY10583 with newly developed BLT2 agonists]. BenchChem, [2025]. [Online PDF]. Available at: <https://www.benchchem.com/product/b606500#comparing-cay10583-with-newly-developed-blt2-agonists>

---

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)